

CAS number and chemical structure of vinyl dicyanoacetate

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Compound of Interest

Compound Name: Vinyl dicyanoacetate

Cat. No.: B12650470

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In-depth Technical Guide: Vinyl Dicyanoacetate

For Researchers, Scientists, and Drug Development Professionals

Chemical Identity and Structure

Vinyl dicyanoacetate, systematically named acetic acid, 2,2-dicyano-, ethenyl ester, is a chemical compound with the CAS number 71607-35-7. Its molecular formula is $C_6H_4N_2O_2$, and it has a molecular weight of 136.11 g/mol .^{[1][2]} The EINECS number for this compound is 275-676-5.^[1]

The chemical structure of **vinyl dicyanoacetate** consists of a vinyl group ($CH_2=CH-$) attached to an acetate group, which in turn is substituted with two cyano groups ($-CN$) on the alpha carbon.

Chemical Structure:

Physicochemical Properties

Detailed experimental data on the physicochemical properties of **vinyl dicyanoacetate** is not readily available in publicly accessible literature. However, based on its structure, certain general characteristics can be inferred. The presence of the polar cyano and ester groups suggests it may have moderate solubility in organic solvents. The vinyl group indicates potential for polymerization and other addition reactions.

Table 1: Summary of Known Identifiers for **Vinyl Dicyanoacetate**

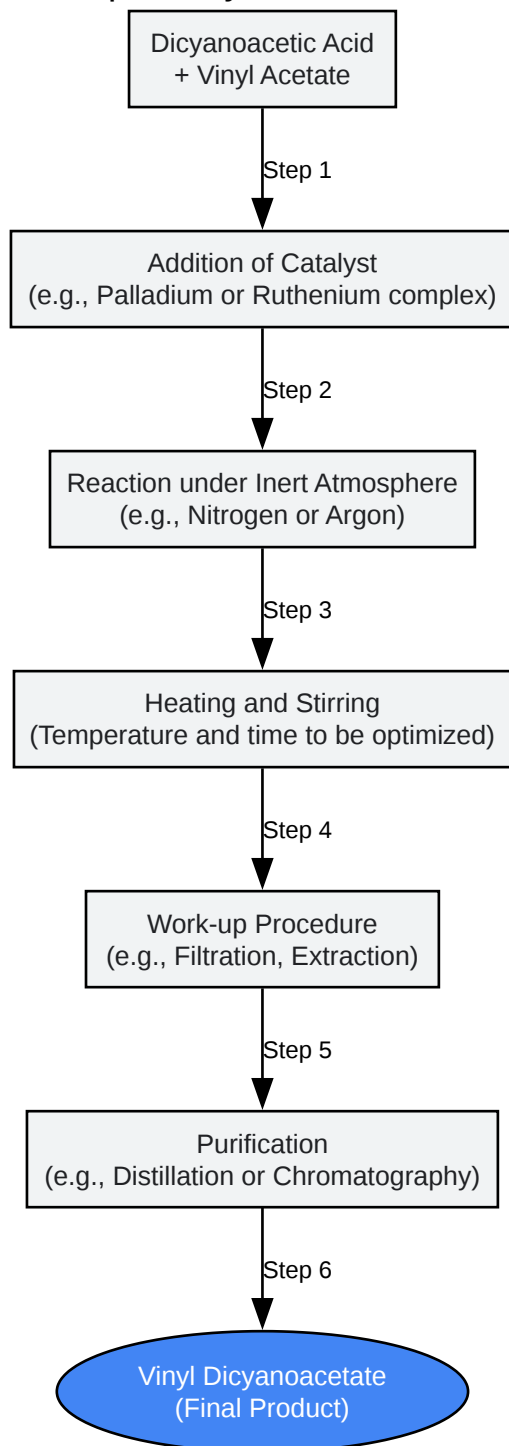
Identifier	Value	Reference
CAS Number	71607-35-7	[1] [2]
Systematic Name	Acetic acid, 2,2-dicyano-, ethenyl ester	[2]
Other Synonyms	Dicyanoacetic acid ethenyl ester	[1]
Molecular Formula	C ₆ H ₄ N ₂ O ₂	[1] [2]
Molecular Weight	136.11 g/mol	[1]
EINECS Number	275-676-5	[1]

Synthesis and Experimental Protocols

Specific, detailed experimental protocols for the synthesis of **vinyl dicyanoacetate** are not extensively documented in readily available scientific literature. However, general methods for the synthesis of vinyl esters can be adapted. A plausible synthetic route is the transvinylation of dicyanoacetic acid with vinyl acetate. This method is commonly used for the synthesis of various vinyl esters under mild conditions.

Conceptual Experimental Workflow for Transvinylation:

Conceptual Synthesis Workflow



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Caption: Conceptual workflow for the synthesis of **vinyl dicyanoacetate** via transvinylation.

Applications in Research and Drug Development

Currently, there is no specific information available in the public domain regarding the applications of **vinyl dicyanoacetate** in research, particularly within the field of drug development. The biological activity and potential signaling pathway interactions of this compound have not been reported in the searched scientific literature. Its highly functionalized structure, featuring a reactive vinyl group and two cyano moieties, suggests potential as a monomer in polymer chemistry or as a building block in organic synthesis for the introduction of the dicyanoacetyl group. However, without experimental data, its utility in a biological context remains speculative.

Safety Information

There is no specific safety and toxicity data available for **vinyl dicyanoacetate**. As with any chemical compound, it should be handled with care in a well-ventilated laboratory, and appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat, should be worn.

Disclaimer: The information provided in this technical guide is based on currently available data from public sources. The absence of detailed experimental and application data highlights a potential area for future research. Researchers should exercise caution and perform their own risk assessments before handling this compound.

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References

- 1. Inventaire CE - ECHA [echa.europa.eu]
- 2. ehp.niehs.nih.gov [ehp.niehs.nih.gov]
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